

Application Note: GNF-5837 Preparation, Storage, and Experimental Handling[1]

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Compound of Interest

Compound Name: GNF 5837

Cat. No.: B1263602

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Introduction & Scientific Context

GNF-5837 is a potent, selective, and orally bioavailable inhibitor of the Tropomyosin Receptor Kinase (TRK) family (TRKA, TRKB, TRKC).[1][2][3][4][5] It functions by stabilizing the kinase in an inactive conformation (DFG-out), thereby blocking neurotrophin-mediated signaling. In preclinical oncology, it is utilized to study tumors driven by NTRK gene fusions and autocrine neurotrophin loops.

Critical Handling Note: GNF-5837 exhibits high lipophilicity and poor aqueous solubility. Improper reconstitution often leads to "silent precipitation"—micro-aggregates that are invisible to the naked eye but significantly skew IC50 values in cell-based assays. This guide provides a validated workflow to ensure solution homogeneity and experimental reproducibility.

Physicochemical Profile

Data summarized for rapid reference.

Parameter	Specification	Notes
CAS Number	1033769-28-6	Verified identifier.
Molecular Weight	535.49 g/mol	Use this value for molarity calculations.
Formula	C ₂₈ H ₂₁ F ₄ N ₅ O ₂	
Appearance	Off-white to pale yellow solid	Crystalline powder.
Solubility (DMSO)	~40–100 mg/mL (75–185 mM)	Recommended solvent.
Solubility (Ethanol)	~5 mg/mL (<10 mM)	Not recommended for high-concentration stocks.
Solubility (Water)	Insoluble	Do not use for initial reconstitution.
Cellular IC50	~7–11 nM	Ba/F3 cells expressing Tel-TRKA/B/C.

Protocol: Stock Solution Preparation (10 mM)

Objective: Prepare a stable 10 mM stock solution in DMSO.

Materials

- GNF-5837 Powder (e.g., 5 mg vial).
- Anhydrous DMSO (Dimethyl Sulfoxide), sterile filtered (Grade ≥99.9%).
- Vortex mixer.
- Desiccator cabinet.

Step-by-Step Methodology

- Equilibration: Remove the GNF-5837 vial from -20°C storage. Allow it to equilibrate to room temperature (RT) for 15–20 minutes inside a desiccator.

- Why? Opening a cold vial introduces condensation, which hydrolyzes the compound and promotes degradation.
- Centrifugation: Briefly centrifuge the vial (5,000 x g for 10 seconds) to settle powder trapped in the cap.
- Calculation: Calculate the volume of DMSO required for a 10 mM concentration.
 - Example for 5 mg:
- Dissolution: Add the calculated volume of anhydrous DMSO.
- Homogenization: Vortex vigorously for 30 seconds. If particulates persist, sonicate in a water bath at RT for 2 minutes.
- Inspection: Visually inspect against a dark background. The solution must be clear and free of turbidity.

Workflow Visualization



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Figure 1: Critical workflow for GNF-5837 stock preparation ensuring moisture control and homogeneity.

Storage & Stability Guidelines

To maintain potency over time, strict adherence to these storage parameters is required.

- Powder Form:
 - Store at -20°C.
 - Stable for 3 years if kept desiccated and protected from light.

- Stock Solution (DMSO):
 - Store at -80°C.
 - Stable for 6 months to 1 year.
 - Aliquot Rule: Divide the stock into single-use aliquots (e.g., 20–50 µL) to avoid freeze-thaw cycles. Each freeze-thaw cycle increases the risk of precipitation and hydrolysis.
 - Vial Type: Use amber polypropylene or glass vials to prevent photodegradation.

Experimental Formulations

A. In Vitro (Cell Culture)

Target: 0.1 nM – 1 µM working concentration.

- Intermediate Dilution: Do not add 10 mM stock directly to cell media. It will precipitate.
- Step 1: Dilute 10 mM stock 1:100 in fresh DMSO to create a 100 µM working stock.
- Step 2: Dilute the 100 µM stock into culture media (e.g., RPMI + 10% FBS) to achieve the final concentration.
 - Constraint: Keep final DMSO concentration < 0.5% (v/v) to avoid solvent toxicity.
 - Control: Always run a vehicle control (0.5% DMSO) in parallel.

B. In Vivo (Animal Models)

Target: Oral Gavage (PO), 25–100 mg/kg.[5] Vehicle Formulation: 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline.[1]

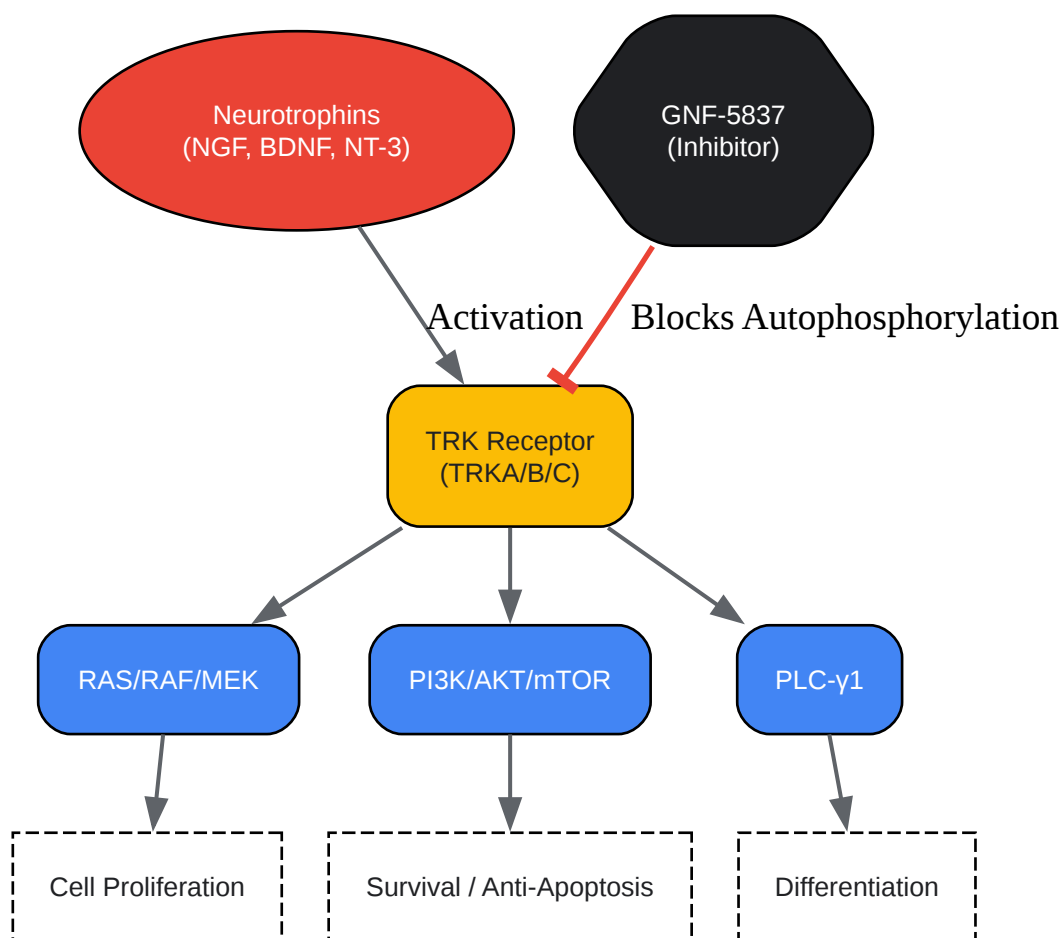
Preparation Protocol:

- Dissolve GNF-5837 in 10% DMSO (of total volume) first. Ensure complete solubilization.
- Add 40% PEG300 and vortex.

- Add 5% Tween-80 and vortex.
- Slowly add 45% Saline (or water) while vortexing.
 - Note: If precipitation occurs upon adding saline, sonicate gently. The mixture should form a stable suspension or clear solution depending on concentration. Prepare fresh immediately before dosing.

Mechanism of Action: TRK Signaling Blockade

GNF-5837 acts as a pan-TRK inhibitor.[1][2][3][4][5][6] By binding to the ATP pocket of TRKA/B/C, it prevents the phosphorylation of tyrosine residues that recruit downstream effectors.



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Figure 2: GNF-5837 intercepts signaling at the receptor level, preventing downstream oncogenic cascades.

References

- Albaugh, P., et al. (2012). "Discovery of GNF-5837, a Selective TRK Inhibitor with Efficacy in Rodent Cancer Tumor Models." ACS Medicinal Chemistry Letters. Available at: [\[Link\]](#)

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Sources

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